Application Notes and Protocols for In Vitro Efficacy Testing of IC87201

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Compound of Interest

Compound Name:	*IC87201*
CAS No.:	*866927-10-8*
Cat. No.:	*B1674250*

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Introduction

IC87201 is a small molecule inhibitor that disrupts the protein-protein interaction between Postsynaptic Density protein-95 (PSD-95) and neuronal Nitric Oxide Synthase (nNOS).[1] This interaction is a key component of the N-methyl-D-aspartate (NMDA) receptor signaling pathway. Overactivation of NMDA receptors leads to excessive nitric oxide (NO) production by nNOS, a process implicated in excitotoxic neuronal death observed in conditions like stroke and neuropathic pain.[1] By uncoupling nNOS from the NMDA receptor complex, **IC87201** aims to selectively inhibit this pathological NO production without directly blocking the physiological activity of the NMDA receptor or the catalytic activity of nNOS. These application notes provide detailed protocols for in vitro assays to evaluate the efficacy of **IC87201** in disrupting the PSD-95/nNOS interaction and its downstream neuroprotective effects.

Mechanism of Action: NMDA Receptor-PSD-95-nNOS Signaling Pathway

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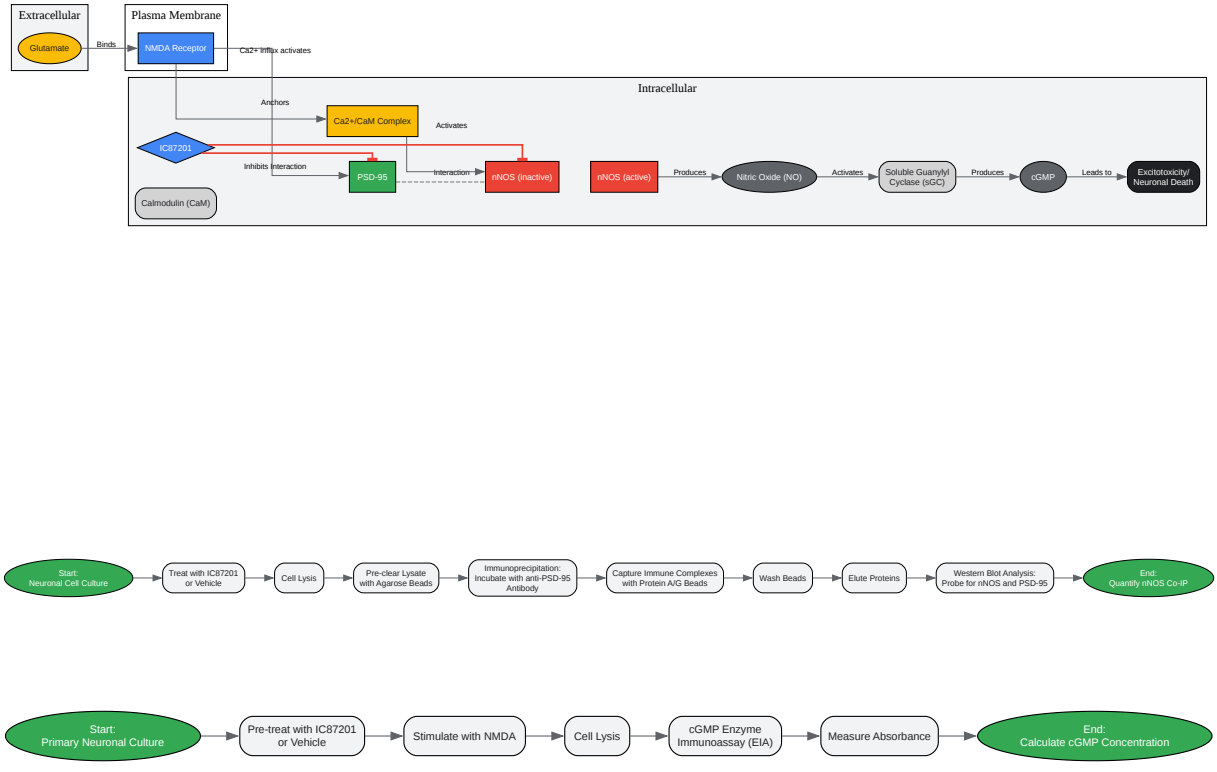
Activation of the NMDA receptor by glutamate leads to an influx of calcium ions (Ca2+) into the neuron. This Ca2+ influx activates nNOS, which is localized to the NMDA receptor complex via the scaffolding protein PSD-95. The proximity of nNOS to the source of Ca2+ influx ensures a rapid and localized production of NO. In pathological conditions involving excessive NMDA receptor activation, the resulting high levels of NO can lead to cellular damage and neuronal death. **IC87201** intervenes by binding to nNOS and preventing its interaction with PSD-95, thereby disrupting this signaling cascade.



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References

- 1. Post-stroke effects of IC87201 on neurobehavioral function and brain injuries: A stereological study - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Efficacy Testing of IC87201]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674250/docs#application-notes-and-protocols-for-in-vitro-efficacy-testing-of-ic87201]

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